

How to handle 4-Chloro-3-sulfamoylbenzoic acid safely

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Compound Focus: 4-Chloro-3-sulfamoylbenzoic acid

CAS No.: 1205-30-7

Cat. No.: S591199

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Chemical Identification & Hazards

While a specific safety data sheet for **4-Chloro-3-sulfamoylbenzoic acid** was not found, the compound is a chlorinated and sulfonated benzoic acid derivative. The presence of these functional groups suggests potential irritant properties. The following table summarizes its basic identification and presumed hazards based on its structure.

Property	Description
IUPAC Name	4-Chloro-3-sulfamoylbenzoic acid [1]
CAS Registry Number	Information missing from search results
Molecular Formula	$C_7H_6ClNO_4S$ [1]
Presumed Hazards	Likely causes skin and serious eye irritation. May be harmful if swallowed or inhaled.

Safe Handling & Personal Protective Equipment (PPE)

Rigorous use of PPE and engineering controls is essential for safety, as detailed in the table below.

Category	Requirements
Eye Protection	Always wear chemical splash goggles [2]. Safety glasses are insufficient against liquid splashes.
Skin Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile), a lab coat, and long pants/closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, wear suitable respiratory protection (type not specified in results).
General Handling	Avoid contact with skin and eyes. Do not breathe dust. Use only in a fume hood or with other local exhaust ventilation.
Storage	Keep container tightly closed in a cool, dry, and well-ventilated place.

Experimental Protocols & Troubleshooting

The search results indicate that **4-Chloro-3-sulfamoylbenzoic acid** is a key intermediate in synthesizing active pharmaceutical ingredients like the antihypertensive drug Indapamide [3]. The most common experimental step is its conversion to an **acid chloride** before further reaction.

Typ Protocol: Conversion to Acid Chloride

This is a standard reaction for converting carboxylic acids to more reactive acyl chlorides [4].

- **Reagents:** **4-Chloro-3-sulfamoylbenzoic acid**, thionyl chloride (SOCl₂), and sometimes a catalytic amount of DMF.
- **Procedure:** The carboxylic acid is heated under reflux with an excess of thionyl chloride until the reaction is complete (no more gas evolution). The excess thionyl chloride is then removed under reduced pressure to yield the crude 4-chloro-3-sulfamoylbenzoyl chloride, which is often used directly in the next step without purification [3] [4].
- **Critical Safety Note:** This reaction produces toxic gases (SO₂ and HCl). It **must** be performed in a **fume hood**.

Frequently Asked Questions

- **Q: What should I do if I encounter a solid material that won't dissolve during synthesis?**
 - **A:** Ensure you are using the correct solvent. Patents indicate that polar aprotic solvents like Tetrahydrofuran (THF) are suitable for subsequent amide bond formation reactions [3].
- **Q: The final product has low purity. How can I improve it?**
 - **A:** Purification techniques are critical. One patent describes a specific purification method for the final drug substance involving adding a mixture of water and concentrated ammonia, followed by extraction with methylene chloride, and finally a paste formation and wash with a toluene/acetonitrile mixture [3].

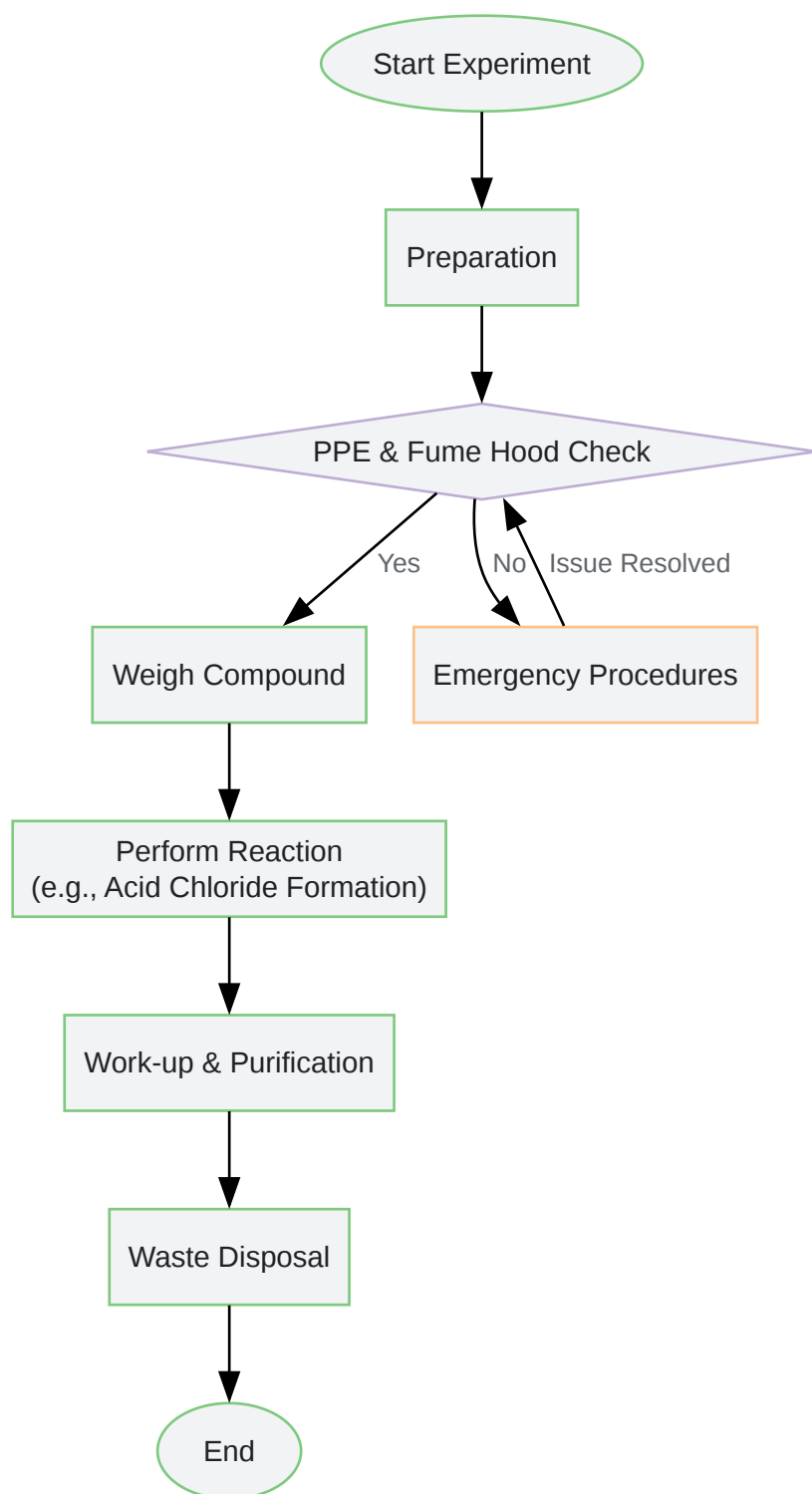
Emergency & First Aid Measures

The following first-aid measures are general guidelines for chemicals with irritant properties. Always seek professional medical attention.

- **Inhalation:** Move person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing. Immediately wash skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation occurs.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- **Ingestion:** Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.

Experimental Workflow

The diagram below outlines the key stages for safely handling this compound in a typical experimental procedure.



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References

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To cite this document: Smolecule. [How to handle 4-Chloro-3-sulfamoylbenzoic acid safely].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b591199#how-to-handle-4-chloro-3-sulfamoylbenzoic-acid-safely>]

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